

A Technical Guide to 3-Ethyl-3-hexanol: Commercial Availability, Synthesis, and Analysis

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Compound of Interest

Compound Name: 3-Ethyl-3-hexanol

Cat. No.: B1581893

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-Ethyl-3-hexanol**, a tertiary alcohol of interest in various chemical and pharmaceutical research settings. This document details its commercial availability from various suppliers, outlines key quantitative data, and provides a detailed, representative protocol for its synthesis via the Grignard reaction. Furthermore, it includes a methodology for purity assessment using Gas Chromatography-Mass Spectrometry (GC-MS) and visual diagrams to elucidate the synthetic pathways.

Commercial Availability and Suppliers

3-Ethyl-3-hexanol is readily available from a range of chemical suppliers, catering to research and development needs. The compound is typically offered in various grades of purity and quantities. Below is a summary of prominent suppliers and their offerings.

Supplier	Product Name/Number (Example)	Purity	Available Quantities	CAS Number
Thermo Scientific Chemicals (formerly Alfa Aesar)	3-Ethyl-3-hexanol, 98% (B20859.06)	≥97.5% to 98%	5 g	597-76-2
Fisher Scientific	3-Ethyl-3-hexanol, 98%, Thermo Scientific Chemicals	98%	5 g	597-76-2
Sigma-Aldrich (distributor for BLD Pharmatech)	3-Ethyl-3-hexanol (BL3H9BB32E1B)	95%	-	597-76-2
Santa Cruz Biotechnology, Inc.	3-Ethyl-3-hexanol (sc-268630)	-	-	597-76-2
Parchem	3-Ethyl-3-hexanol	-	Bulk, FCL/TL, Pallet, Drum, R&D/Pilot	597-76-2
ChemicalBook	3-ETHYL-3-HEXANOL	Varies (e.g., 99%+)	Varies (e.g., kg)	597-76-2

Quantitative Data

A summary of the key physical and chemical properties of **3-Ethyl-3-hexanol** is presented below. These values are essential for its application in experimental settings.

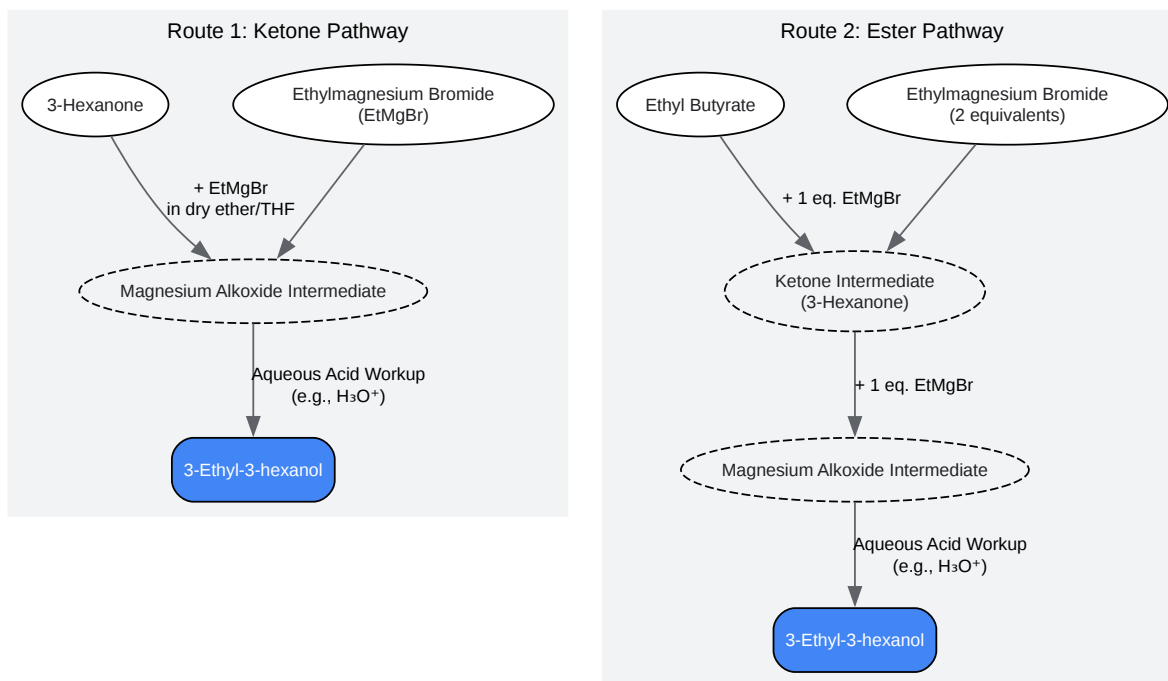
Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	--INVALID-LINK--
Molecular Weight	130.23 g/mol	--INVALID-LINK--
CAS Number	597-76-2	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	160 °C at 760 mmHg	--INVALID-LINK--
Refractive Index	1.4295-1.4335 @ 20°C	--INVALID-LINK--
Purity (Assay by GC)	Typically ≥95% - 98%	--INVALID-LINK--, --INVALID-LINK--

Synthesis of 3-Ethyl-3-hexanol via Grignard Reaction

The most common and versatile method for synthesizing tertiary alcohols like **3-Ethyl-3-hexanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a ketone or an ester. Two plausible synthetic routes are outlined below.

Synthetic Pathways

Synthesis Pathways for 3-Ethyl-3-hexanol



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Synthesis pathways for **3-Ethyl-3-hexanol**.

Detailed Experimental Protocol (Representative)

The following protocol describes the synthesis of **3-Ethyl-3-hexanol** from 3-hexanone and ethylmagnesium bromide. This is a representative procedure and should be adapted and optimized as necessary.

Materials:

- Magnesium turnings
- Bromoethane
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 3-Hexanone

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl), dilute aqueous solution

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Preparation of the Grignard Reagent (Ethylmagnesium Bromide):
 - All glassware must be oven-dried and assembled while hot under an inert atmosphere to exclude moisture.
 - Place magnesium turnings in the three-necked flask.
 - Add a small volume of anhydrous diethyl ether or THF, just enough to cover the magnesium.
 - In the dropping funnel, prepare a solution of bromoethane in anhydrous ether/THF.

- Add a small amount of the bromoethane solution to the magnesium. The reaction should initiate, as evidenced by bubbling and a cloudy appearance. If the reaction does not start, gentle warming or the addition of a small crystal of iodine may be necessary.
- Once the reaction has started, add the remaining bromoethane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with 3-Hexanone:
 - Cool the Grignard reagent solution in an ice bath.
 - Dissolve 3-hexanone in anhydrous ether/THF and add this solution to the dropping funnel.
 - Add the 3-hexanone solution dropwise to the stirred Grignard reagent, maintaining a low temperature.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride. This will hydrolyze the magnesium alkoxide and neutralize any unreacted Grignard reagent.
 - Transfer the mixture to a separatory funnel.
 - Separate the organic layer. Extract the aqueous layer with two portions of diethyl ether.
 - Combine all organic layers and wash sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent and remove the solvent using a rotary evaporator.

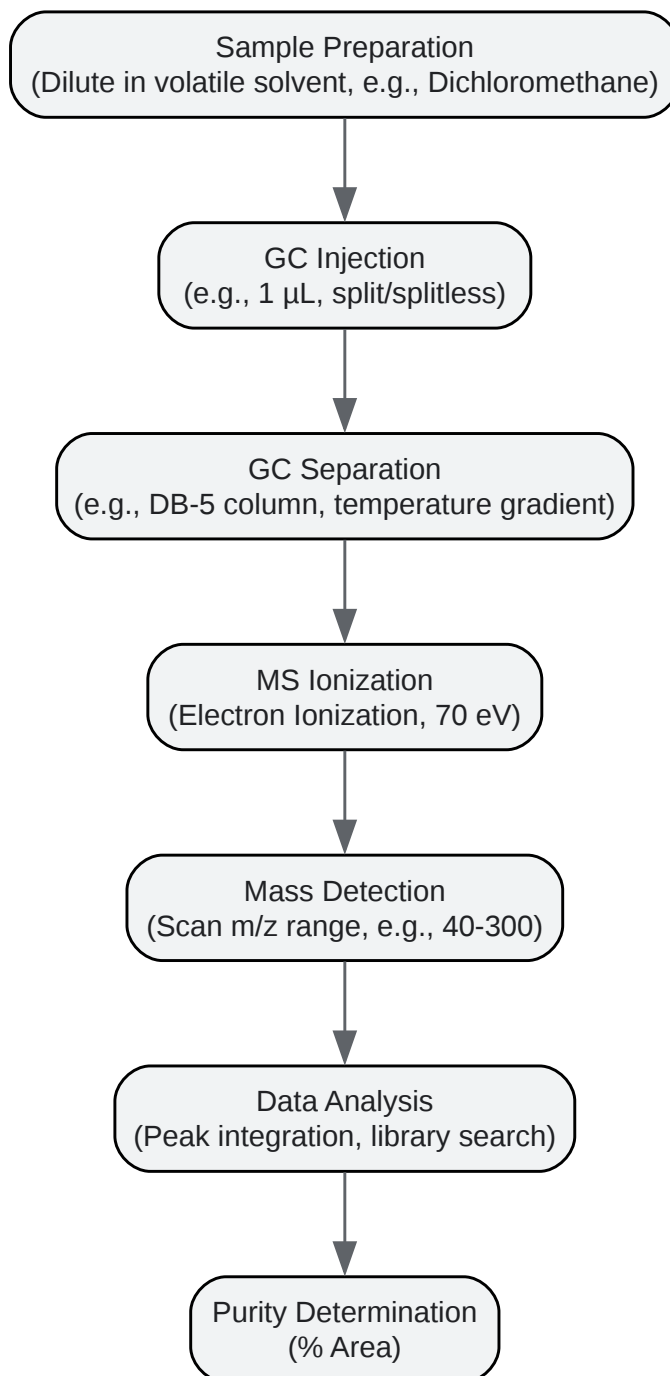
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-Ethyl-3-hexanol**.

Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of the synthesized **3-Ethyl-3-hexanol** and the identity of any byproducts can be determined using GC-MS.

Experimental Workflow

GC-MS Analysis Workflow for 3-Ethyl-3-hexanol



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